

An In-depth Technical Guide to 1,4-Bis(2-bromoethoxy)benzene

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Compound of Interest

Compound Name: 1,4-Bis(2-bromoethoxy)benzene

Cat. No.: B1267954

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This technical guide provides a comprehensive overview of **1,4-Bis(2-bromoethoxy)benzene**, a significant chemical intermediate in organic synthesis. The document is intended for researchers, scientists, and professionals in the field of drug development and materials science, offering detailed information on its chemical identity, physical properties, synthesis, and applications.

Chemical Identity and Nomenclature

IUPAC Name: **1,4-bis(2-bromoethoxy)benzene**[\[1\]](#)

Synonyms:

- 1,4-Bis-(2-bromoethoxy)-benzene[\[1\]](#)
- Benzene, 1,4-bis(2-bromoethoxy)-
- NSC-28464[\[1\]](#)
- 5471-84-1 (CAS Registry Number)[\[1\]](#)

Physicochemical Properties

The following table summarizes the key physicochemical properties of **1,4-Bis(2-bromoethoxy)benzene**. This data is crucial for its handling, application in reactions, and for analytical purposes.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₂ Br ₂ O ₂	[1]
Molecular Weight	324.01 g/mol	[1] [2]
Melting Point	114 °C	[3]
Boiling Point	145-147 °C at 2 Torr	[3]
Appearance	Off-white crystals	
Solubility	Data not readily available. Expected to be soluble in organic solvents like chloroform and dichloromethane, and insoluble in water.	

Synthesis of **1,4-Bis(2-bromoethoxy)benzene**: An Experimental Protocol

The synthesis of **1,4-Bis(2-bromoethoxy)benzene** is typically achieved through a Williamson ether synthesis. This method involves the reaction of hydroquinone with an excess of 1,2-dibromoethane in the presence of a base.

Reaction Scheme:

Hydroquinone + 2 x 1,2-Dibromoethane --(Base, Heat)--> **1,4-Bis(2-bromoethoxy)benzene**

Materials:

- Hydroquinone
- 1,2-Dibromoethane
- Potassium Carbonate (K₂CO₃), anhydrous
- N,N-Dimethylformamide (DMF), anhydrous

- Chloroform (CHCl₃)
- Methanol (MeOH)
- Magnesium Sulfate (MgSO₄), anhydrous
- Deionized Water

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Buchner funnel and filter flask
- Standard laboratory glassware

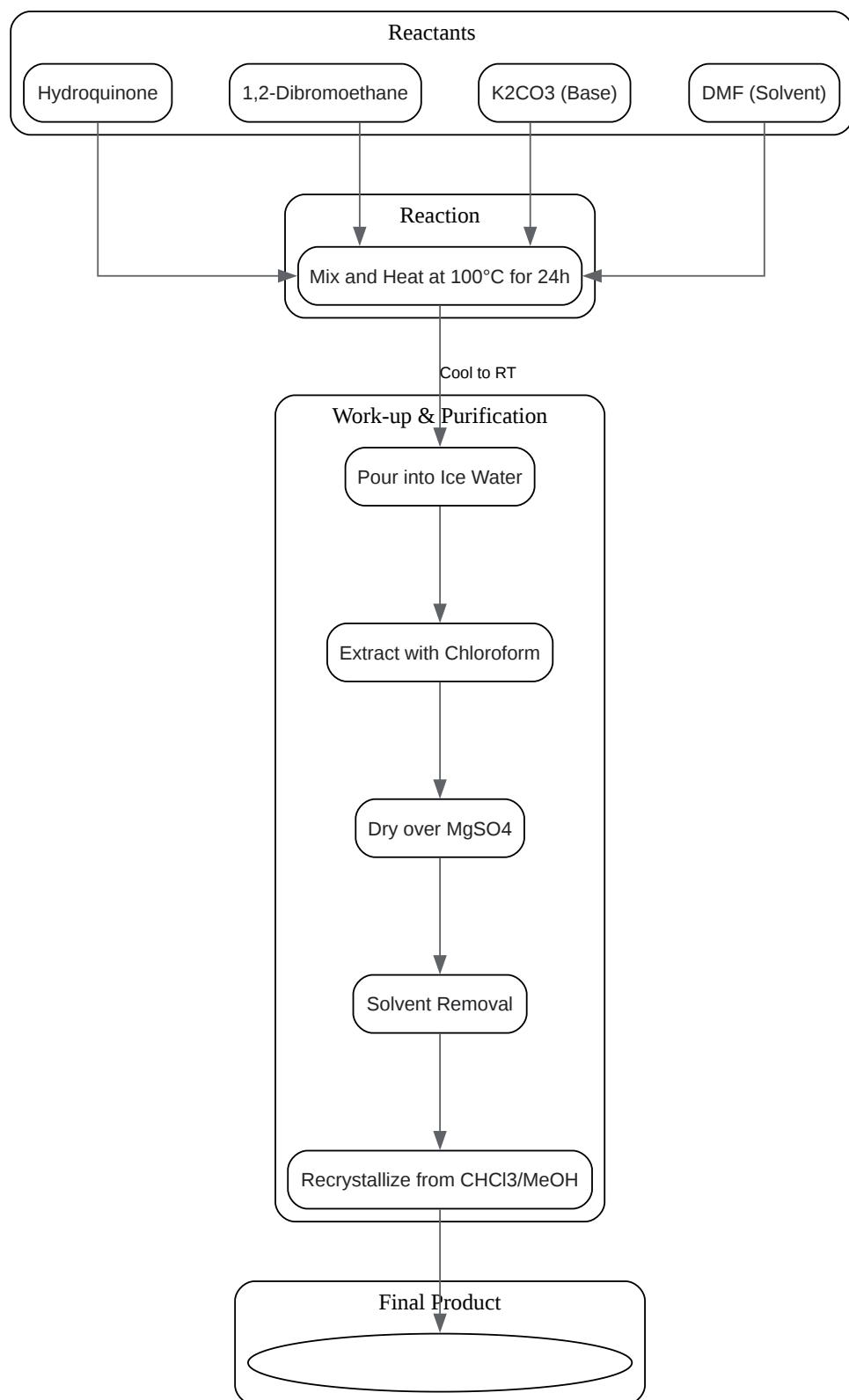
Procedure:

- Reaction Setup: In a round-bottom flask, a mixture of hydroquinone (1.0 equivalent) and anhydrous potassium carbonate (2.5 equivalents) is prepared in anhydrous N,N-dimethylformamide (DMF).
- Addition of Alkylating Agent: To this stirred suspension, an excess of 1,2-dibromoethane (at least 2.2 equivalents) is added.
- Reaction Conditions: The reaction mixture is heated to 100°C under a nitrogen atmosphere and stirred vigorously for 24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).

- Work-up: After completion, the reaction mixture is cooled to room temperature and poured into ice-cold water.
- Extraction: The resulting precipitate is extracted with chloroform. The organic layers are combined, washed with water and brine, and then dried over anhydrous magnesium sulfate.
- Purification: The solvent is removed under reduced pressure using a rotary evaporator. The crude product is then purified by recrystallization from a mixture of chloroform and methanol to yield pure **1,4-Bis(2-bromoethoxy)benzene** as off-white crystals.

Synthetic Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **1,4-Bis(2-bromoethoxy)benzene**.

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Caption: Synthesis workflow for **1,4-Bis(2-bromoethoxy)benzene**.

Applications in Research and Development

1,4-Bis(2-bromoethoxy)benzene is a valuable bifunctional building block in organic synthesis. The two bromoethoxy groups can undergo various nucleophilic substitution reactions, making it a key intermediate for the synthesis of more complex molecules.

One of its primary applications is in the preparation of liquid-crystalline pillar[4]- and pillar[5]arenes. It is also utilized as a linker molecule in the synthesis of conjugated polymers and other advanced materials with potential applications in electronics and photonics. The ability to introduce specific functionalities at both ends of the molecule makes it a versatile tool for creating well-defined macromolecular architectures.

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